

Personal protective equipment for handling Mtb ATP synthase-IN-1

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Compound of Interest

Compound Name: Mtb ATP synthase-IN-1

Cat. No.: B10854837

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Essential Safety and Handling Guide for Mtb ATP synthase-IN-1

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Mtb ATP synthase-IN-1**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Mtb ATP synthase-IN-1 is a potent inhibitor of Mycobacterium tuberculosis (Mtb) ATP synthase.[1][2][3] While it demonstrates low cytotoxicity in some contexts, its specific toxicological properties are not fully characterized.[2] Therefore, it must be handled with care, assuming it is a potentially hazardous substance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Mtb ATP synthase-IN-1** is provided below.

Property	Value
CAS Number	2642394-38-3[1][4]
Molecular Formula	C17H13N3O4[1][4]
Molecular Weight	323.308 g/mol [1][4]
Appearance	Powder[1]
Storage (Powder)	2 years at -20°C[1]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C[1]

Hazard Identification and Precautionary Measures

The Safety Data Sheet (SDS) for **Mtb ATP synthase-IN-1** indicates the following hazards and precautionary statements.[4]

- Acute Oral Toxicity: Harmful if swallowed (Category 4).[4]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (Category 1).[4]

Precautionary Statements:[4]

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- If swallowed, call a poison center or doctor if you feel unwell.
- Rinse mouth.
- Collect spillage.
- Dispose of contents/container to an approved waste disposal plant.

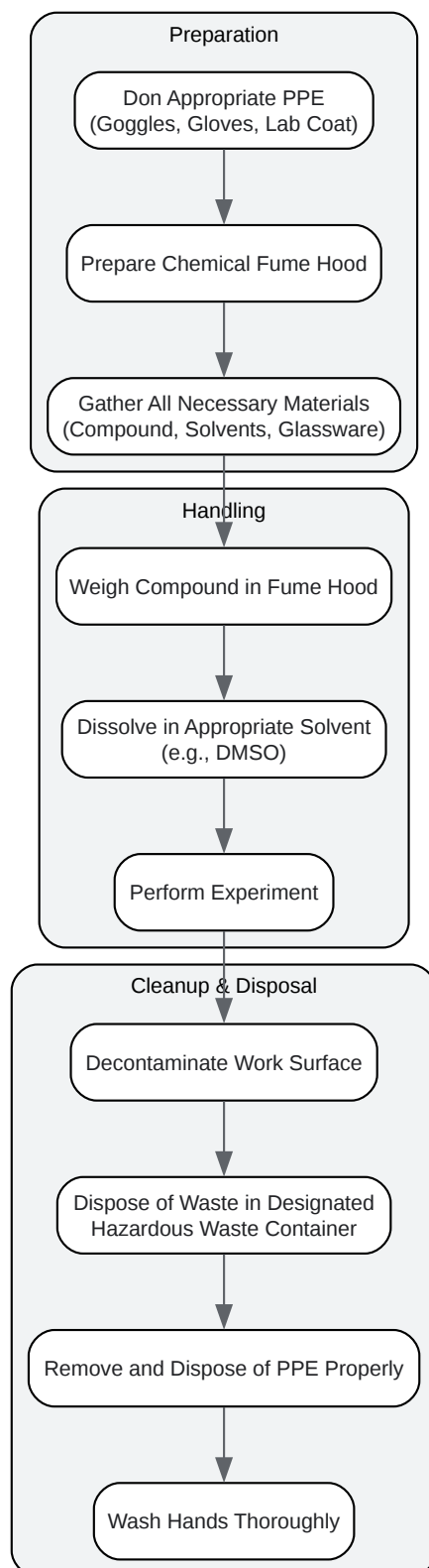
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Mtb ATP synthase-IN-1** to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements
Eye Protection	Chemical splash goggles that provide a snug fit to prevent any substances from getting into the eyes.[5][6] A face shield should be worn in addition to goggles when there is a risk of splashing.[5][7]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[5] Gloves should be inspected for any damage before use and disposed of properly after handling the compound.[8]
Body Protection	A lab coat is required.[6] For procedures with a higher risk of contamination, chemical-resistant coveralls or an apron should be worn.[5][8]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of the powder.[4] If a fume hood is not available, a respirator with an appropriate cartridge for organic vapors and particulates should be used.[5][8]
Foot Protection	Closed-toe shoes are required in the laboratory at all times.[8]

Experimental Workflow for Handling Mtb ATP synthase-IN-1

The following diagram outlines the standard procedure for safely handling **Mtb ATP synthase-IN-1** in a laboratory setting.



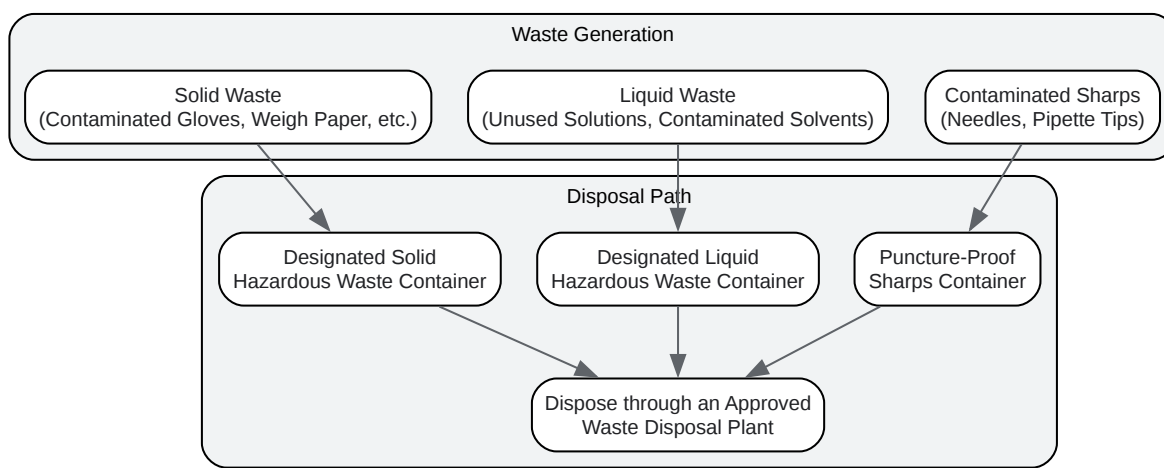
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Caption: Workflow for safe handling of **Mtb ATP synthase-IN-1**.

Disposal Plan

Proper disposal of **Mtb ATP synthase-IN-1** and associated waste is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Disposal Workflow:



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Caption: Disposal plan for **Mtb ATP synthase-IN-1** waste.

Key Disposal Steps:

- **Solid Waste:** All solid waste, including contaminated gloves, weigh paper, and pipette tips, should be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **Mtb ATP synthase-IN-1** and contaminated solvents must be collected in a designated, leak-proof hazardous waste container. Do not pour down the drain.
- **Decontamination:** All glassware and surfaces should be decontaminated with an appropriate solvent (e.g., ethanol) and the cleaning materials disposed of as solid hazardous waste.

- Final Disposal: All waste containers must be sealed and disposed of through an approved waste disposal facility, following all local and institutional regulations.[4]

By adhering to these guidelines, researchers can safely handle **Mtb ATP synthase-IN-1**, minimizing personal and environmental risks. Always consult your institution's specific safety protocols and the full Safety Data Sheet before beginning any work.

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